

Propylene glycol diacetate CAS number 623-84-7 technical data

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Compound of Interest

Compound Name: *Propylene glycol diacetate*

Cat. No.: *B008362*

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An In-depth Technical Guide to **Propylene Glycol Diacetate** (CAS No. 623-84-7)

Abstract

Propylene Glycol Diacetate (PGDA), identified by CAS number 623-84-7, is an increasingly significant high-performance, environmentally friendly solvent and chemical intermediate. Characterized by its high boiling point, low odor, strong solvency, and favorable toxicological profile, PGDA serves as a versatile and effective replacement for more hazardous or odorous conventional solvents.[1][2][3] This guide provides a comprehensive technical overview of PGDA, encompassing its fundamental physicochemical properties, synthesis methodologies, mechanisms of action, and diverse applications across the coatings, pharmaceutical, and industrial sectors. Detailed analytical protocols and a thorough review of its safety and environmental profile are included to equip researchers and development professionals with the critical data needed for formulation, analysis, and regulatory compliance.

Chemical Identity and Physicochemical Properties

Propylene Glycol Diacetate, systematically named 2-acetyloxypropyl acetate, is the di-ester of propylene glycol and acetic acid.[4] It is a clear, colorless liquid with a faint, fruity, or mint-like odor.[1][2] Its unique combination of properties, including a high flash point and low volatility, makes it a safer and more environmentally conscious choice in many industrial processes.[1][3]

Chemical Structure

The molecular structure of PGDA is fundamental to its function, featuring two ester groups that contribute to its solvency and polarity.

Caption: Chemical Structure of **Propylene Glycol Diacetate** (PGDA).

Physicochemical Data

The quantitative properties of PGDA are essential for modeling its behavior in various systems, from coating formulations to drug delivery matrices.

Property	Value	Source(s)
CAS Number	623-84-7	[1][2][4]
Molecular Formula	C ₇ H ₁₂ O ₄	[2][4]
Molecular Weight	160.17 g/mol	[4]
Appearance	Colorless, clear liquid	[1][2][5]
Odor	Faint, fruity, acetic, or mint-like	[1][2][6]
Boiling Point	190-191 °C	[1][4]
Melting Point	-31 °C to < -70 °C	[4][5]
Density	~1.056 g/mL at 20-25 °C	[1][2][4]
Flash Point	86-87 °C	[4][7]
Autoignition Temp.	431 °C	[4][7]
Vapor Pressure	<1 hPa at 20 °C	[1][7]
Water Solubility	90-100 g/L	[1][4][6]
logP (Octanol/Water)	0.7 - 0.82	[1][4][8]
Refractive Index	~1.414 at 20 °C	[1][4]
Viscosity	2.86 mm ² /s at 20 °C	[4][7]

Synthesis and Manufacturing

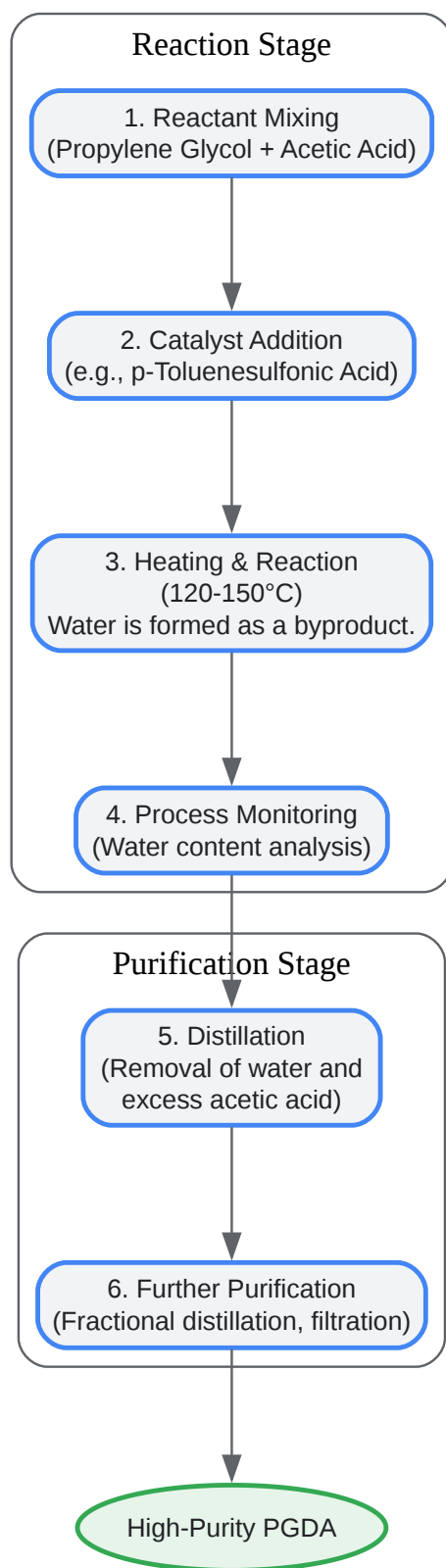
The primary industrial synthesis of PGDA is achieved through the esterification of propylene glycol with acetic acid or, alternatively, acetic anhydride.^{[1][9]} The choice of reactants and catalyst is critical to achieving high purity and yield while minimizing byproducts.

Reaction Mechanism and Causality

The reaction involves the nucleophilic attack of the hydroxyl groups of propylene glycol on the carbonyl carbons of acetic acid. This process is typically catalyzed by a strong acid, such as sulfuric acid or p-toluenesulfonic acid, which protonates the carbonyl oxygen of the acetic acid, making the carbonyl carbon more electrophilic and thus more susceptible to attack.^{[1][9]} The removal of water, a byproduct of the reaction, is essential to drive the equilibrium towards the formation of the di-ester product, in accordance with Le Châtelier's principle. Modern processes may use solid acid catalysts, like ion-exchange resins, to simplify catalyst removal and reduce waste streams.^{[1][10]}

General Synthesis Workflow

The manufacturing process can be visualized as a multi-stage workflow, from raw material handling to final product purification.



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Caption: A generalized workflow for the industrial synthesis of PGDA.

Representative Laboratory Synthesis Protocol

- **Apparatus Setup:** Assemble a round-bottom flask equipped with a magnetic stirrer, a heating mantle, a Dean-Stark trap, and a reflux condenser.
- **Reactant Charging:** To the flask, add propylene glycol (1.0 mole) and an excess of glacial acetic acid (2.2 moles).
- **Catalyst Addition:** Introduce a catalytic amount of p-toluenesulfonic acid (approx. 0.5-1.0% of the total reactant weight).
- **Reaction:** Heat the mixture to reflux (typically 120-150°C).^[1] Collect the water byproduct in the Dean-Stark trap to drive the reaction to completion.
- **Monitoring:** Monitor the reaction progress by observing the amount of water collected. The reaction is considered complete when water evolution ceases.
- **Neutralization:** Cool the reaction mixture. Carefully neutralize the acidic catalyst with a base, such as sodium bicarbonate solution.
- **Extraction & Washing:** Transfer the mixture to a separatory funnel. Wash sequentially with water and brine to remove unreacted acid and salts.
- **Drying:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and purify the crude PGDA via vacuum distillation to obtain the final high-purity product.

Applications in Research and Drug Development

PGDA's strong solvency, low toxicity, and environmental friendliness make it a superior choice in a multitude of applications.^[1] It is particularly valued as a substitute for solvents with less favorable safety profiles, such as cyclohexanone, isophorone, and various glycol ether acetates.^{[1][2][11]}

Coatings, Inks, and Resins

In the coatings industry, PGDA is a high-performance coalescing agent and a high-boiling point solvent.^[12]

- **Mechanism of Action:** As a coalescent in latex paints, it temporarily plasticizes the polymer particles, allowing them to fuse into a continuous, durable film as the paint dries. Its slow evaporation rate ensures proper film formation and improves leveling, preventing defects like brush marks.^[1]
- **Key Advantages:** It enhances gloss, fullness, and prevents common coating defects like "heat rash" and bubbles.^[1] Its strong solvency allows it to effectively dissolve a wide range of resins, including alkyd, acrylic, polyester, and polyurethane systems.^{[1][3]}
- **Applications:** It is used in can and coil coatings, automotive paints, printing inks (especially for PCB and electronics), and high-gloss enamels.^{[2][3][12][13]}

Pharmaceutical Formulations

PGDA is recognized for its utility in pharmaceutical preparations, where safety and purity are paramount. It is listed in the United States Pharmacopeia (USP) NF XVI, underscoring its acceptance for pharmaceutical use.^[1]

- **Role as an Excipient:** It functions as a non-ionic, water-soluble surfactant, solvent, emulsifier, and solubilizer.^[12]
- **Causality:** Its ability to dissolve active pharmaceutical ingredients (APIs) that are poorly soluble in water is critical for developing various dosage forms, including oral, injectable, and topical formulations.^[14] Its amphiphilic nature helps to stabilize emulsions and enhance the bioavailability of certain drugs.
- **Specific Uses:** It can be found in capsule preparations and as a carrier for APIs in liquid and semi-solid formulations.^[14]

Industrial and Consumer Products

- **Cleaning Agents:** Due to its excellent solvency for both greasy and water-soluble soils and its favorable environmental profile, PGDA is used in industrial and electronic cleaning formulations.^{[1][15]}

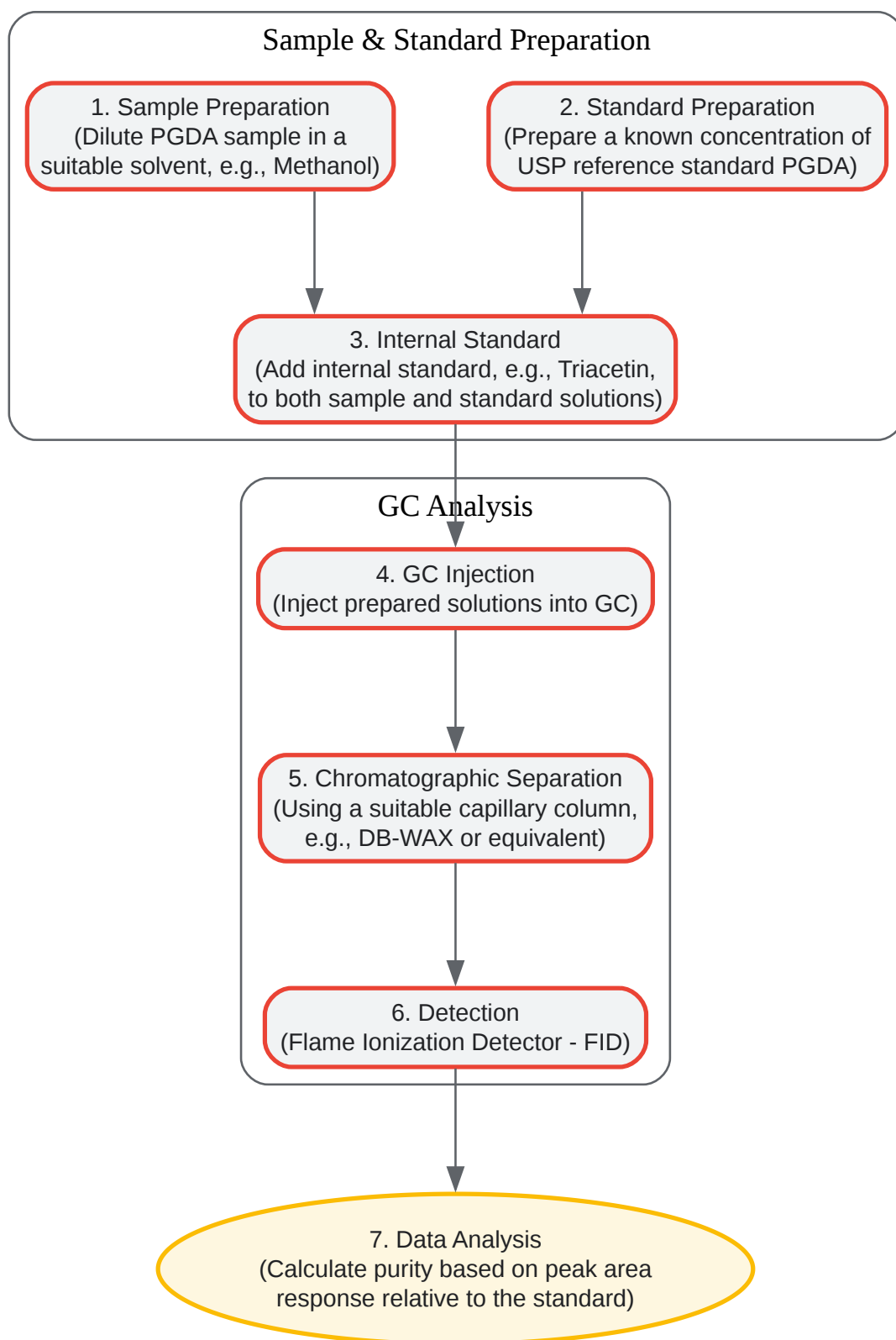
- Casting and Foundry: It serves as a curing agent for organic esters in the foundry industry.[\[2\]](#)
[\[12\]](#)
- Cosmetics and Agriculture: It finds use in cosmetic formulations and as a plasticizer or solvent in agricultural products.[\[1\]](#)[\[3\]](#)[\[12\]](#)

Analytical Methodologies

Accurate identification and quantification of PGDA are essential for quality control, formulation analysis, and stability testing. Gas chromatography (GC) is the most common and robust method.

Gas Chromatography (GC) Protocol for Purity Assay

This protocol provides a standard method for determining the purity of a PGDA sample.



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Caption: Workflow for the purity analysis of PGDA using Gas Chromatography (GC).

Detailed Protocol:

- **System Suitability:** Prepare a solution containing PGDA and an internal standard (e.g., triacetin) to verify the resolution and performance of the chromatographic system.[\[16\]](#)
- **Standard Preparation:** Accurately weigh and dissolve a suitable amount of USP **Propylene Glycol Diacetate** reference standard in a volumetric flask with methanol to achieve a known concentration (e.g., 20.0 mg/mL).[\[16\]](#)
- **Sample Preparation:** Prepare the assay sample in the same manner as the Standard Preparation.
- **Chromatographic Conditions:**
 - **Instrument:** Gas Chromatograph with a Flame Ionization Detector (FID).
 - **Column:** A suitable capillary column, such as a 30-m x 0.32-mm column coated with a G16 phase (polyethylene glycol).
 - **Temperatures:**
 - **Injector:** 250°C
 - **Detector:** 280°C
 - **Oven:** Programmed temperature ramp (e.g., initial 100°C, hold for 2 min, ramp at 10°C/min to 220°C, hold for 5 min).
 - **Carrier Gas:** Helium or Nitrogen.
- **Procedure:** Inject equal volumes (e.g., 1 µL) of the Standard and Sample preparations into the chromatograph.
- **Calculation:** Calculate the percentage of $C_7H_{12}O_4$ in the portion of PGDA taken by comparing the peak area response of the sample to that of the standard.[\[16\]](#)

Safety, Toxicology, and Environmental Profile

PGDA is recognized for its favorable safety and environmental characteristics, especially when compared to the solvents it often replaces.[\[3\]](#)[\[15\]](#)

Toxicological Data

PGDA exhibits low acute toxicity. It is not classified as hazardous according to Regulation (EC) No 1272/2008.[\[5\]](#)

Toxicity Metric	Value / Observation	Source(s)
Acute Oral Toxicity (LD50)	13,530 mg/kg (Rabbit)	[1]
Skin Corrosion/Irritation	May cause mild irritation with prolonged contact; not classified as an irritant.	[5] [17] [18]
Eye Damage/Irritation	Can cause eye irritation.	[17]
Sensitization	Not classified as a respiratory or skin sensitizer.	[5]
Carcinogenicity	No components are identified as a carcinogen by IARC, NTP, or OSHA.	
Reproductive Toxicity	Not classified as a reproductive toxicant.	[5]

Environmental Fate and Ecotoxicity

- **Biodegradability:** PGDA is considered readily biodegradable.[\[15\]](#) Its structural similarity to other biodegradable glycol esters supports this assessment.[\[19\]](#) This means it is not expected to persist in aquatic or terrestrial environments.[\[20\]](#)
- **Bioaccumulation:** With a low octanol-water partition coefficient ($\log P < 1$), the potential for bioaccumulation is very low.[\[8\]](#)[\[20\]](#)
- **Aquatic Toxicity:** The substance is not classified as hazardous to the aquatic environment.[\[5\]](#) Ecotoxicity studies show low toxicity to fish and aquatic invertebrates ($LC50/EC50 > 100$ mg/L).[\[18\]](#)

- Mobility: PGDA is expected to have very high mobility in soil.[4]

Handling and Regulatory Information

- Safe Handling: Standard industrial hygiene practices should be followed, including using local and general ventilation, wearing protective gloves and eye protection, and washing hands after use.[5]
- Storage: Store in a well-ventilated place, away from heat and ignition sources.[17]
- Regulatory Status: PGDA is listed on major chemical inventories, including EINECS (Europe), TSCA (USA), and others.[7][19] It is generally not regulated as a dangerous good for transport.

Conclusion

Propylene Glycol Diacetate (CAS 623-84-7) is a highly effective, multi-functional, and environmentally responsible solvent. Its strong solvency for a wide range of resins, coupled with a high flash point, low odor, and a favorable toxicological and environmental profile, positions it as a superior alternative to many conventional solvents. For researchers and professionals in drug development and material science, PGDA offers a unique combination of performance, safety, and regulatory acceptance, making it a valuable component in the development of advanced coatings, pharmaceutical formulations, and industrial products.

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